

# storage and stability of 2-(Benzyloxy)ethanamine hydrochloride

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## Compound of Interest

Compound Name: 2-(Benzyloxy)ethanamine  
hydrochloride

Cat. No.: B051211

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## An In-depth Technical Guide to the Storage and Stability of 2-(Benzyloxy)ethanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the recommended storage conditions and potential stability profile of **2-(Benzyloxy)ethanamine hydrochloride**. The information presented herein is crucial for maintaining the integrity and purity of this compound in research and development settings. The stability of a chemical compound is a critical factor that can influence experimental outcomes and the shelf-life of pharmaceutical products.

## Chemical and Physical Properties

**2-(Benzyloxy)ethanamine hydrochloride** is a salt, which generally confers greater stability and improved handling properties compared to the free base. Key identifiers for this compound are:

- CAS Number: 10578-75-3
- Molecular Formula: C<sub>9</sub>H<sub>14</sub>ClNO
- Molecular Weight: 187.67 g/mol

## Recommended Storage and Handling

Proper storage is paramount to prevent degradation and ensure the long-term viability of **2-(Benzyloxy)ethanamine hydrochloride**. Based on information from safety data sheets (SDS) for the hydrochloride salt and its corresponding free base, the following storage conditions are recommended.

Table 1: Recommended Storage Conditions for **2-(Benzyloxy)ethanamine Hydrochloride** and Related Compounds

Parameter	Recommendation	Rationale and Source
Temperature	Store in a cool, dry place. Specific recommendations for the free base suggest <15°C, with long-term storage at -20°C or even -80°C.	To minimize thermal degradation. Sourced from various supplier safety data sheets.
Light	Store in a dark place, protected from light.	The benzyloxy group may be susceptible to photolytic cleavage. This is a general precaution for light-sensitive compounds.
Atmosphere	Store in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation and reaction with atmospheric moisture. Amine compounds can be susceptible to oxidation.
Moisture	Keep in a dry environment. The compound is a hydrochloride salt and may be hygroscopic.	To prevent hydrolysis and degradation facilitated by moisture.
Incompatible Materials	Store away from strong oxidizing agents and strong bases.	To avoid chemical reactions that could degrade the compound.

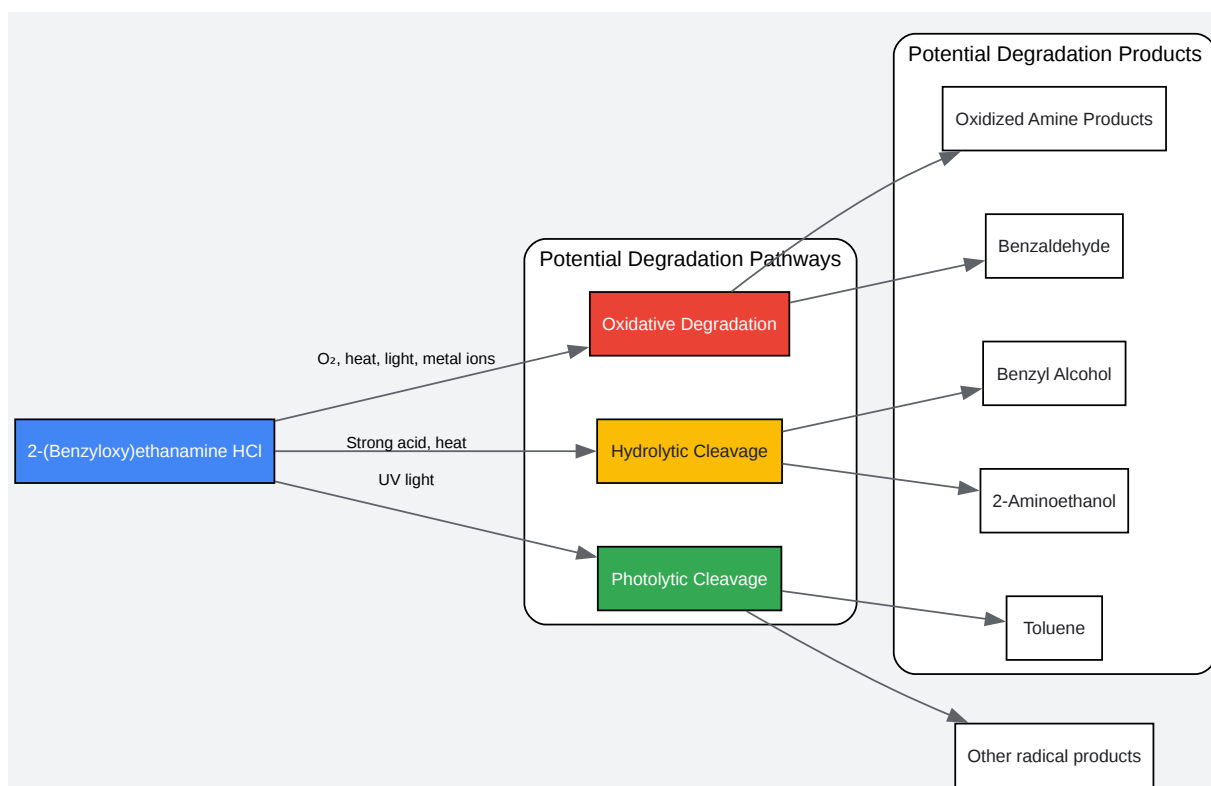
## Potential Stability Profile and Degradation Pathways

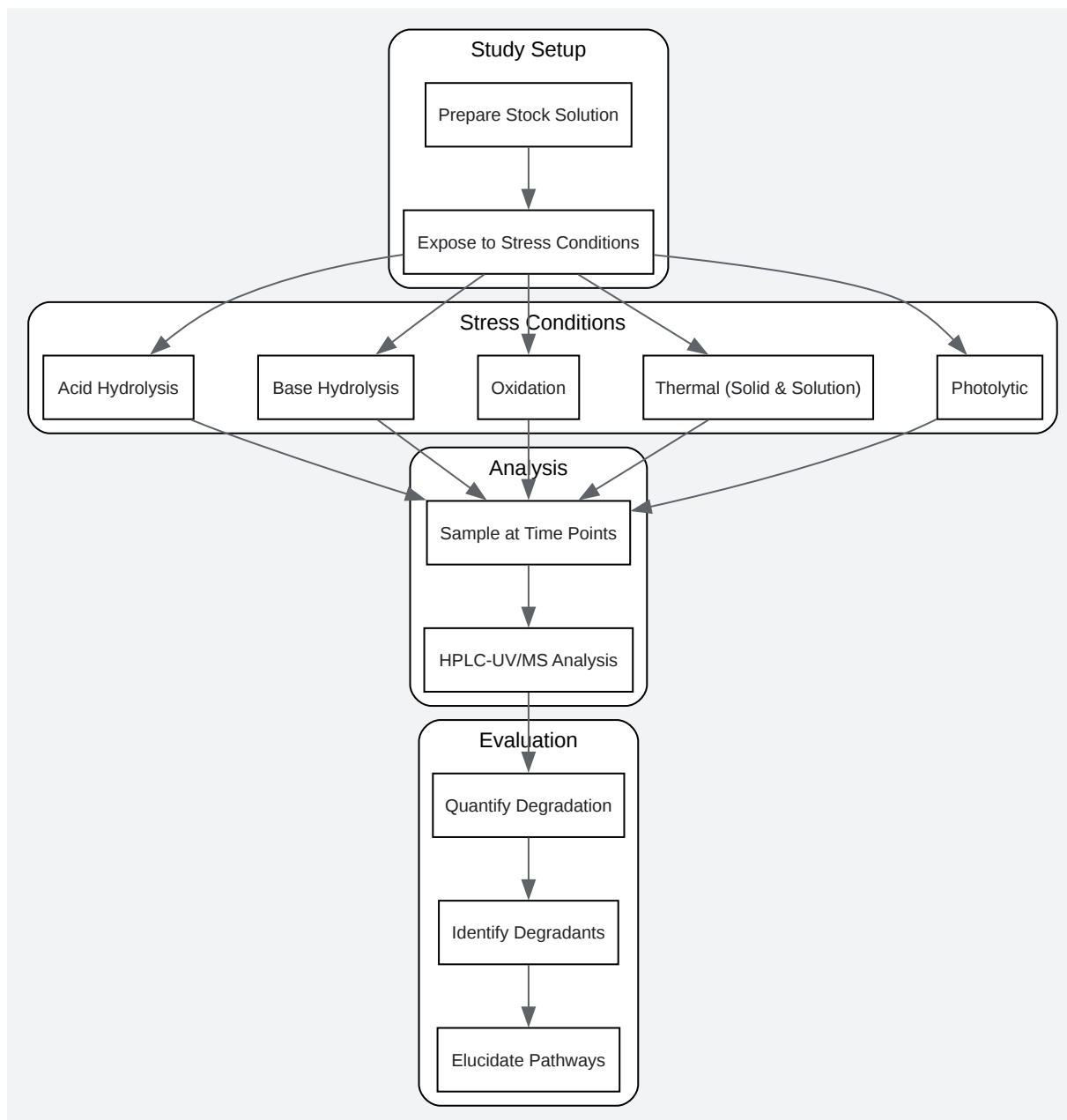
While specific stability studies on **2-(Benzyloxy)ethanamine hydrochloride** are not readily available in the public domain, an understanding of its chemical structure allows for the prediction of potential degradation pathways. The molecule possesses three key features that may influence its stability: the primary amine, the ether linkage, and the benzylic position.

### Potential Degradation Pathways:

- **Oxidative Degradation:** The primary amine functionality can be susceptible to oxidation, which can be catalyzed by light, heat, and the presence of metal ions. This could lead to the formation of various oxidation products. The benzylic carbon is also a potential site for oxidation.
- **Hydrolysis:** The ether linkage is generally stable but can undergo cleavage under strong acidic conditions and elevated temperatures.
- **Photodegradation:** Compounds containing a benzyl group can be sensitive to light. UV radiation could potentially lead to the cleavage of the benzyl-oxygen bond.
- **Thermal Degradation:** At elevated temperatures, decomposition of the molecule may occur. As a salt, it is expected to have a higher melting and decomposition point than its free base.

Below is a diagram illustrating the potential degradation pathways for **2-(Benzyloxy)ethanamine hydrochloride**.





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